

# Sumanirole Maleate: A Technical Guide to Solubility in DMSO and Water

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## Compound of Interest

Compound Name: Sumanirole maleate

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This in-depth technical guide provides a comprehensive overview of the solubility of **sumanirole maleate** in two common laboratory solvents: dimethyl sulfoxide (DMSO) and water. This document consolidates available data, presents detailed experimental protocols for solubility determination, and visualizes the relevant biological signaling pathway and experimental workflows.

## Core Data Presentation: Solubility of Sumanirole Maleate

The solubility of **sumanirole maleate** in DMSO and water has been reported across various sources. The following tables summarize the quantitative solubility data for easy comparison.

Table 1: Solubility of **Sumanirole Maleate** in DMSO

| Concentration (mg/mL) | Molar Concentration (mM) | Method/Notes                  | Source(s) |
|-----------------------|--------------------------|-------------------------------|-----------|
| 50                    | 156.59                   | Requires ultrasonic agitation | [1]       |
| 16                    | -                        | -                             | [2][3]    |
| 31.93                 | 100                      | -                             |           |
| -                     | 20                       | -                             | [4]       |
| -                     | 100                      | -                             |           |

Table 2: Solubility of **Sumanirole Maleate** in Water

| Concentration (mg/mL) | Molar Concentration (mM) | Method/Notes                  | Source(s) |
|-----------------------|--------------------------|-------------------------------|-----------|
| 10                    | 31.32                    | Requires ultrasonic agitation |           |
| -                     | 100                      | -                             |           |
| 10                    | -                        | Clear solution                |           |
| 31.93                 | 100                      | -                             |           |

Table 3: Solubility of **Sumanirole Maleate** in other relevant solvents

| Solvent      | Concentration (mg/mL) | Source(s) |
|--------------|-----------------------|-----------|
| PBS (pH 7.2) | 5                     |           |
| DMF          | 12.5                  |           |
| 1 M HCl      | - (100 mM)            |           |

## Experimental Protocols

Detailed methodologies are crucial for reproducing and verifying solubility data. Below are established protocols for determining drug solubility.

### General Protocol for Determining Aqueous and DMSO Solubility

This protocol outlines a common method for assessing the solubility of a compound like **sumanirole maleate**.

#### 1. Preparation of Stock Solution:

- Accurately weigh a precise amount of **sumanirole maleate** powder.
- Dissolve the powder in a known volume of DMSO to create a high-concentration stock solution (e.g., 10 mM). Use of ultrasonic agitation may be necessary to achieve complete dissolution.

#### 2. Aqueous Solubility Determination (Kinetic Method):

- Prepare a series of dilutions from the DMSO stock solution into an aqueous buffer (e.g., phosphate-buffered saline, PBS) at a specific pH.
- Typically, an aliquot of the DMSO stock is added to the buffer, resulting in a final DMSO concentration that is low enough not to significantly impact the aqueous solubility (e.g., <1%).
- The solutions are shaken or agitated for a set period (e.g., 1.5-2 hours) at a controlled temperature.
- Following agitation, the samples are filtered to remove any undissolved precipitate.
- The concentration of the dissolved compound in the filtrate is then quantified using an analytical method such as high-performance liquid chromatography (HPLC) or UV-Vis spectroscopy.

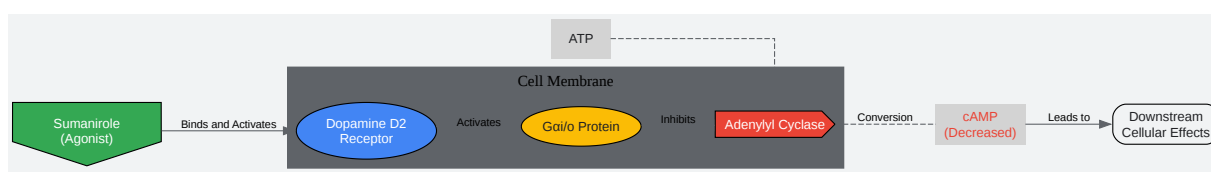
#### 3. Shake-Flask Method (Thermodynamic Solubility):

- Add an excess amount of **sumanirole maleate** powder to a known volume of the solvent (water or DMSO) in a sealed flask.
- The flask is then agitated at a constant temperature for an extended period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved compound.
- After reaching equilibrium, the solution is filtered to remove the excess solid.
- The concentration of **sumanirole maleate** in the filtrate is then determined using a suitable analytical technique like HPLC or UV-Vis spectroscopy. This concentration represents the thermodynamic solubility.

## Mandatory Visualizations

### Signaling Pathway of Sumanirole

Sumanirole is a selective agonist for the dopamine D2 receptor. D2-like receptors, including D2, D3, and D4, are G-protein coupled receptors that signal through the Gai/o pathway. Activation of this pathway leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.

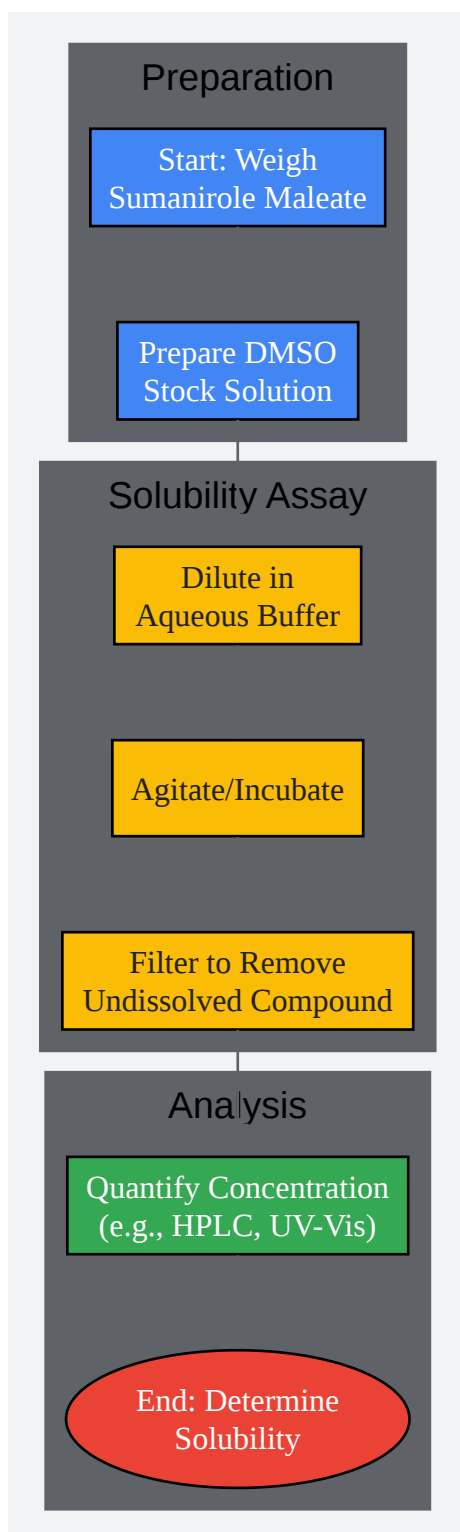


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**Caption:** Sumanirole's activation of the D2 receptor signaling pathway.

## Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of a compound like **sumanirole maleate**.



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**Caption:** A generalized workflow for experimental solubility determination.

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## References

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